In-Depth Technical Guide: 1-Oleoyl-2-stearoyl-3-chloropropanediol

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Compound of Interest

Compound Name:	*1-Oleoyl-2-stearoyl-3-chloropropanediol*
Cat. No.:	*B15551655*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Oleoyl-2-stearoyl-3-chloropropanediol**, a specific diacylglycerol derivative. The document details its physicochemical properties, outlines experimental protocols for its synthesis and analysis, and discusses its metabolic fate and toxicological relevance.

Core Quantitative Data

A summary of the key quantitative data for **1-Oleoyl-2-stearoyl-3-chloropropanediol** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C39H73ClO4	[1]
Molecular Weight	641.45 g/mol	[1]
CAS Number	1336935-05-7	

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Physicochemical Properties

1-Oleoyl-2-stearoyl-3-chloropropanediol is an ester product. As a chlorinated diacylglycerol, its structure consists of a chloropropanediol backbone esterified with oleic acid at the sn-1 position and stearic acid at the sn-2 position. The presence of the chlorine atom significantly influences its chemical reactivity and metabolic pathways compared to naturally occurring triacylglycerols.

Experimental Protocols

Synthesis of **1-Oleoyl-2-stearoyl-3-chloropropanediol** (General Protocol)

While a specific, detailed protocol for the synthesis of **1-Oleoyl-2-stearoyl-3-chloropropanediol** is not readily available in the reviewed literature, a general chemoenzymatic approach for the synthesis of structured lipids can be adapted. This method involves the use of specific lipases for regioselective esterification.

Materials:

- 1-Oleoyl-glycerol
- Stearic acid or a stearic acid derivative (e.g., stearoyl chloride)
- Immobilized lipase with sn-2 specificity (or a lipase that can be directed to this position)
- A suitable chlorinating agent
- Organic solvents (e.g., hexane, chloroform)
- Buffer solutions
- Standard laboratory glassware and equipment (magnetic stirrer, temperature-controlled bath, rotary evaporator)

Methodology:

- Enzymatic Esterification:

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- Dissolve 1-oleoyl-glycerol and a molar excess of stearic acid in a suitable organic solvent (e.g., hexane).
- Add the immobilized sn-2 specific lipase to the reaction mixture.
- Incubate the reaction at a controlled temperature (typically 30-60°C) with constant stirring. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction reaches the desired conversion, the immobilized lipase is removed by filtration.
- The solvent is removed under reduced pressure using a rotary evaporator to yield crude 1-Oleoyl-2-stearoyl-glycerol.

- Chlorination:
  - The purified 1-Oleoyl-2-stearoyl-glycerol is then subjected to a chlorination reaction to replace the hydroxyl group at the sn-3 position with a chlorine atom. This can be achieved using a suitable chlorinating agent under controlled conditions. The choice of reagent and reaction conditions will be critical to avoid side reactions.
- Purification:
  - The final product, **1-Oleoyl-2-stearoyl-3-chloropropanediol**, is purified from the reaction mixture using column chromatography on silica gel. The appropriate solvent system for elution would need to be determined empirically, likely a gradient of hexane and ethyl acetate.
  - The purity of the final product should be confirmed by analytical techniques such as GC-MS or HPLC-MS.

Analytical Methodology: UPLC-MS for 3-MCPD Diesters

A sensitive and accurate method for the analysis of 3-chloropropane-1,2-diol (3-MCPD) diesters, including **1-Oleoyl-2-stearoyl-3-chloropropanediol**, in complex matrices like vegetable oils has been developed using ultra-high-performance liquid chromatography (UPLC) coupled to high-resolution mass spectrometry (HRMS).

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Sample Preparation:

- Extraction: The lipid fraction containing the 3-MCPD diesters is extracted from the sample matrix using a suitable organic solvent.
- Clean-up: To remove interfering triacylglycerols, a clean-up step using a silica gel column is employed.
- Internal Standard: A deuterated internal standard, such as 1,2-dipalmitoyl-3-chloropropanediol-d5, is added to the sample for quantitative analysis.

UPLC-HRMS Conditions (General):

- UPLC System: A high-pressure gradient UPLC system.
- Column: A suitable reversed-phase column (e.g., C18).
- Mobile Phase: A gradient of acetonitrile and water is typically used.
- Mass Spectrometer: A high-resolution mass spectrometer, such as an Orbitrap, is used for accurate mass measurements.
- Ionization Mode: Positive ion electrospray ionization (ESI+) is commonly used.
- Data Acquisition: Data is acquired in full scan mode to detect the protonated molecules of the target analytes.

Biological Activity and Signaling Pathways

Specific signaling pathways directly modulated by **1-Oleoyl-2-stearoyl-3-chloropropanediol** have not been identified in the current scientific literature. The primary toxicological concern for 3-MCPD esters stems from their hydrolysis in the gastrointestinal tract, which releases free 3-monochloropropane-1,2-diol (3-MCPD). Therefore, the biological effects are largely attributed to the actions of 3-MCPD.

Metabolism of 3-MCPD Esters

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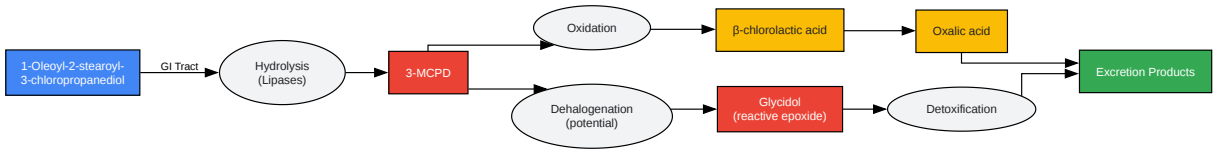
In the gastrointestinal tract, 3-MCPD esters are hydrolyzed by lipases, releasing free 3-MCPD. This free 3-MCPD is then absorbed and can undergo several metabolic transformations. One proposed pathway involves the oxidation of 3-MCPD to β-chlorolactic acid and subsequently to oxalic acid. Another potential pathway, primarily observed in bacteria but possibly occurring to a lesser extent in mammals, is the conversion of 3-MCPD to the reactive epoxide, glycidol. Glycidol is a known genotoxic and carcinogenic compound.



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Caption: Proposed metabolic pathway of **1-Oleoyl-2-stearoyl-3-chloropropanediol**.

Toxicological Implications

The toxicity of 3-MCPD esters is linked to the release of free 3-MCPD. Chronic exposure to 3-MCPD has been shown to have various adverse health effects in animal studies, including nephrotoxicity and testicular toxicity. The formation of the genotoxic metabolite glycidol is a significant concern, although the extent of this conversion in humans is still under investigation. A study on the related compound 1,3-dichloro-2-propanol (1,3-DCP) demonstrated that it can induce lipid accumulation in HepG2 cells through the cAMP/PKA and AMPK signaling pathways via Gi/o-coupled receptors. While this is not directly for **1-Oleoyl-2-stearoyl-3-chloropropanediol**, it suggests that chloropropanols can interfere with cellular signaling related to lipid metabolism.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the synthesis and analysis of **1-Oleoyl-2-stearoyl-3-chloropropanediol**.

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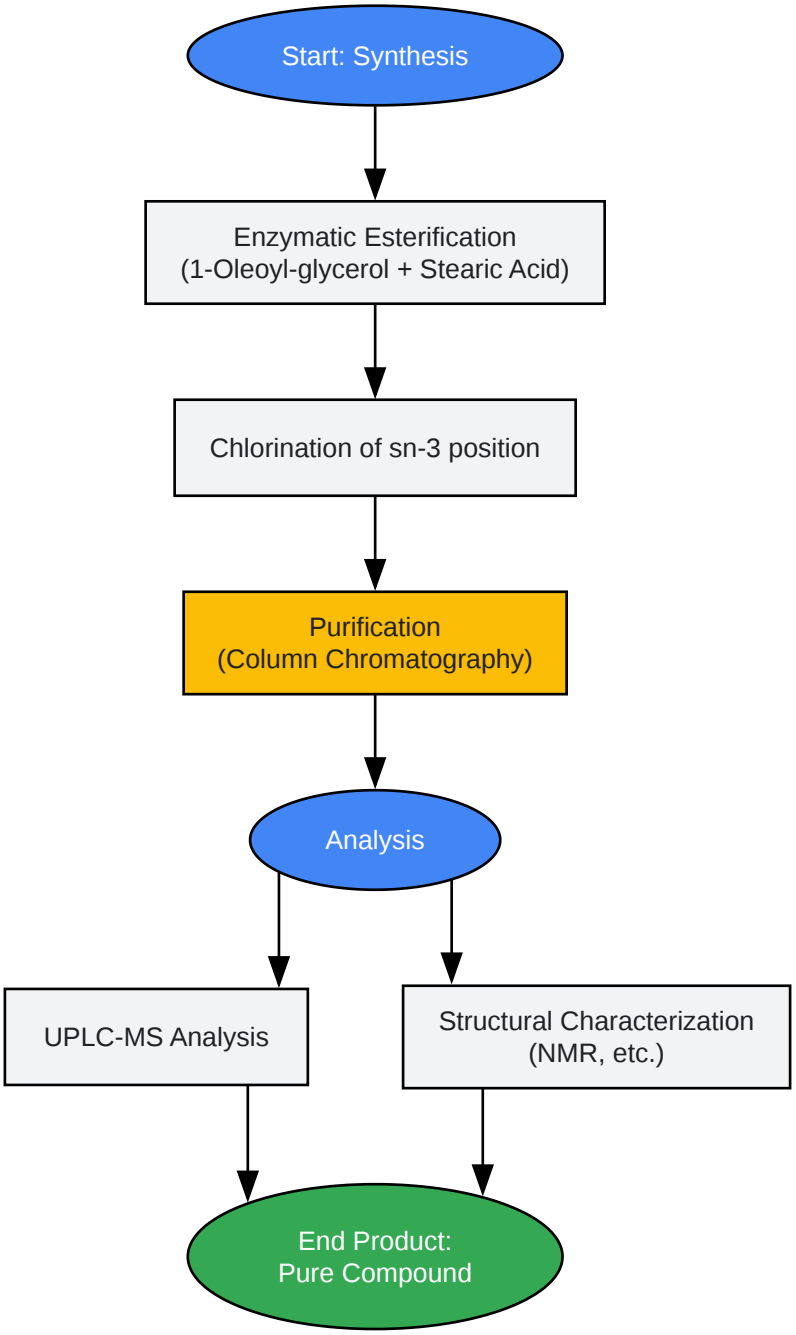

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Caption: General workflow for synthesis and analysis.

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References

- 1. researchgate.net [researchgate.net]
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